

An In-depth Technical Guide to Methyl 3,4,5-trimethoxybenzoate-d9

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Compound of Interest

Compound Name: Methyl 3,4,5-trimethoxybenzoate-d9

Cat. No.: B15554799

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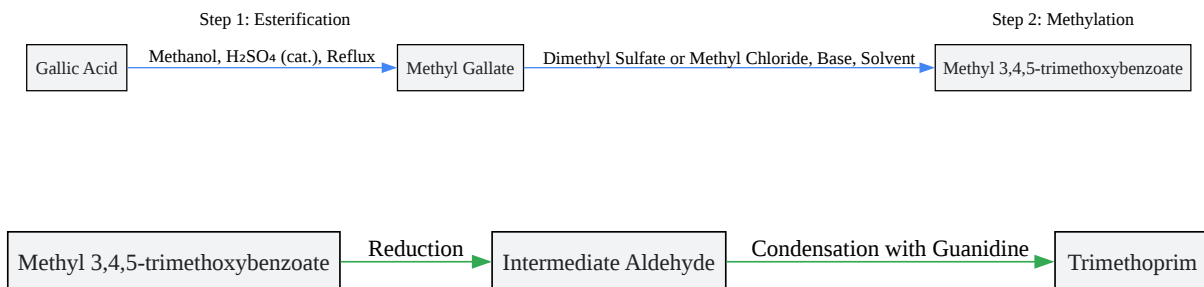
For Researchers, Scientists, and Drug Development Professionals

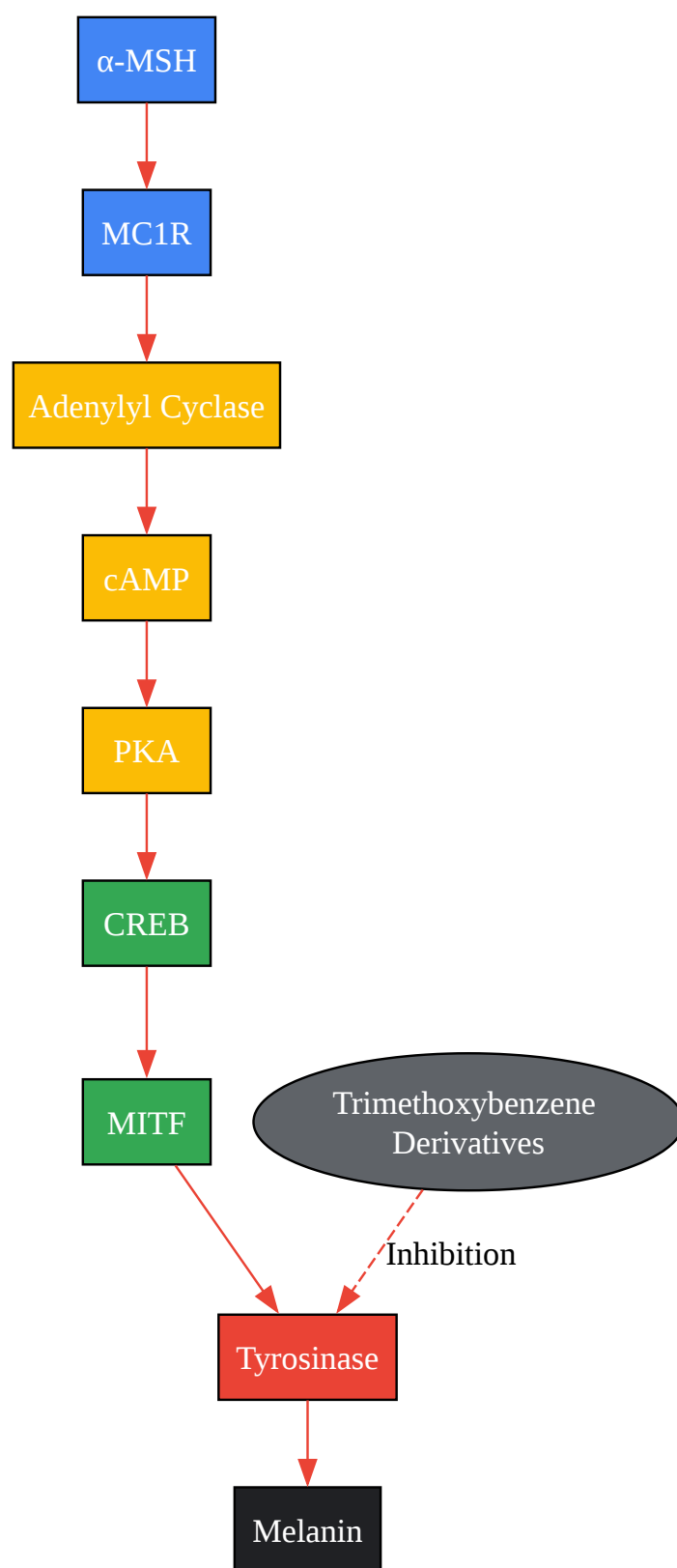
This technical guide provides a comprehensive overview of **Methyl 3,4,5-trimethoxybenzoate-d9**, a deuterated analog of Methyl 3,4,5-trimethoxybenzoate. This document details its structure, formula, and physicochemical properties, alongside experimental protocols for its synthesis and key applications.

Core Concepts: Structure and Properties

Methyl 3,4,5-trimethoxybenzoate-d9 is a stable, isotopically labeled compound where nine hydrogen atoms in the three methoxy groups are replaced with deuterium. This labeling makes it a valuable tool in various research applications, particularly as an internal standard in analytical methods like mass spectrometry, where its distinct mass allows for clear differentiation from its non-deuterated counterpart.

The foundational structure is based on a benzene ring substituted with a methyl ester group and three methoxy groups at positions 3, 4, and 5. The deuteration is specifically on the methyl groups of the ether functionalities.





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